

Safe Disposal of WAY-100635 Maleate: A Procedural Guide

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B8082345

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For immediate release: Researchers and laboratory personnel handling **WAY-100635 maleate** must adhere to specific disposal protocols to ensure environmental safety and regulatory compliance. This guide provides essential, step-by-step instructions for the proper disposal of this compound, consolidating safety information and operational procedures.

WAY-100635 maleate is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, preventing its release into the environment is of paramount importance. The primary disposal method for **WAY-100635 maleate** is through an approved waste disposal plant[1].

Chemical and Physical Properties

A summary of the key quantitative data for **WAY-100635 maleate** is presented below to inform handling and disposal procedures.

Property	Value	Reference
Molecular Formula	$C_{25}H_{34}N_4O_2 \cdot C_4H_4O_4$	[2]
Molecular Weight	538.6 g/mol	[1][2]
Solubility in Water	25 mM	
Storage Temperature	2-8°C	
Appearance	Off-white solid	

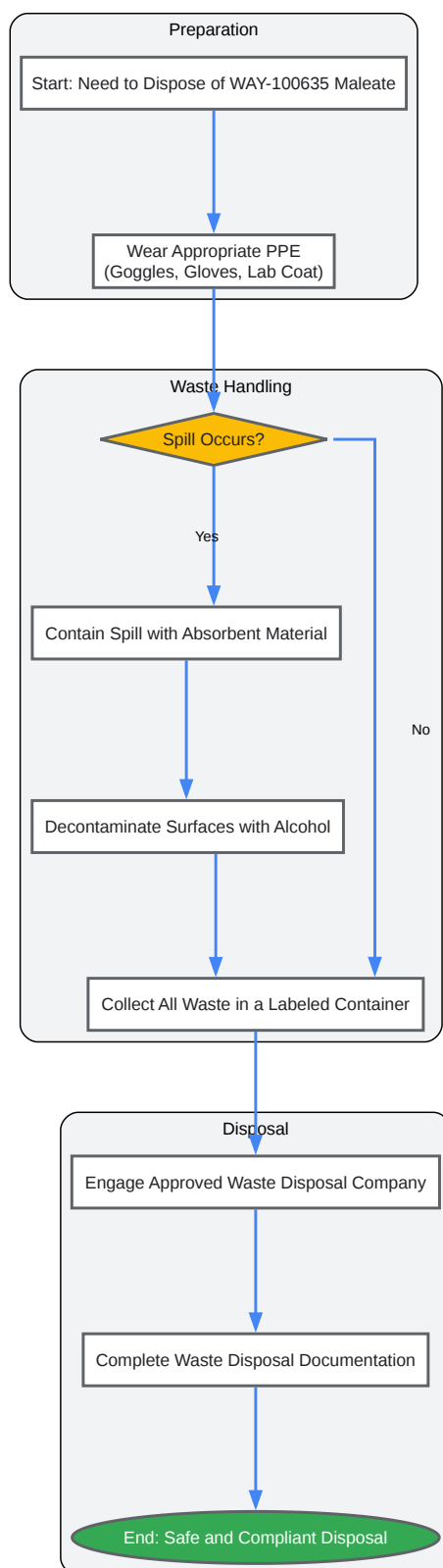
Step-by-Step Disposal Protocol

Adherence to the following procedural steps is mandatory for the safe disposal of **WAY-100635 maleate**:

- **Personal Protective Equipment (PPE):** Before handling the compound, ensure appropriate PPE is worn, including safety goggles with side-shields, protective gloves, and impervious clothing.
- **Containment of Spills:** In the event of a spill, prevent further leakage and keep the product away from drains and water courses. Absorb solutions with a finely-powdered, liquid-binding material such as diatomite or universal binders.
- **Decontamination:** Following a spill, decontaminate surfaces and equipment by scrubbing with alcohol.
- **Waste Collection:** Collect all waste material, including spilled substance, absorbent materials, and contaminated PPE, into a designated and clearly labeled waste container.
- **Disposal:** Dispose of the contents and the container through an approved and licensed waste disposal company. Do not dispose of **WAY-100635 maleate** down the drain or in general waste.

Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **WAY-100635 maleate**.



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Caption: Decision workflow for the safe disposal of **WAY-100635 maleate**.

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References

- 1. WAY 100635 maleate salt|634908-75-1|MSDS [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
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